

What are the chemical properties of phosphorylcholine chloride?

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Compound of Interest

Compound Name: Phosphorylcholine Chloride

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An In-depth Technical Guide to Phosphorylcholine Chloride

Introduction

Phosphorylcholine chloride (PCC), also known as phosphocholine chloride, is an organic chloride salt with the chemical formula $C_5H_{15}ClNO_4P$.^{[1][2]} It is a zwitterionic small molecule that constitutes the hydrophilic head group of major phospholipids found in eukaryotic cell membranes, such as phosphatidylcholine and sphingomyelin.^{[3][4]} Structurally, it consists of a positively charged choline group linked to a negatively charged phosphate group.^[4] Beyond its fundamental role in cell membrane architecture, **phosphorylcholine chloride** is recognized for its significant immunomodulatory properties and its presence on the surface of various commensal and pathogenic bacteria.^{[3][5][6]} These unique characteristics have led to its extensive investigation and application in biomaterials, drug delivery systems, and as an interface modification layer in advanced electronics like perovskite solar cells.^{[7][8]} This guide provides a comprehensive overview of the chemical properties, synthesis, biological significance, and experimental applications of **phosphorylcholine chloride** for researchers and professionals in drug development and materials science.

Chemical and Physical Properties

Phosphorylcholine chloride is a white, hygroscopic solid powder.^[1] It is highly soluble in water, with a reported solubility of 250 mg/mL, and sparingly soluble in alcohols like methanol

and ethanol.[1][9] The compound is relatively stable under recommended storage conditions, though it is sensitive to moisture and should be stored in a dry, inert atmosphere.[1][10]

Table 1: Physicochemical Properties of **Phosphorylcholine Chloride**

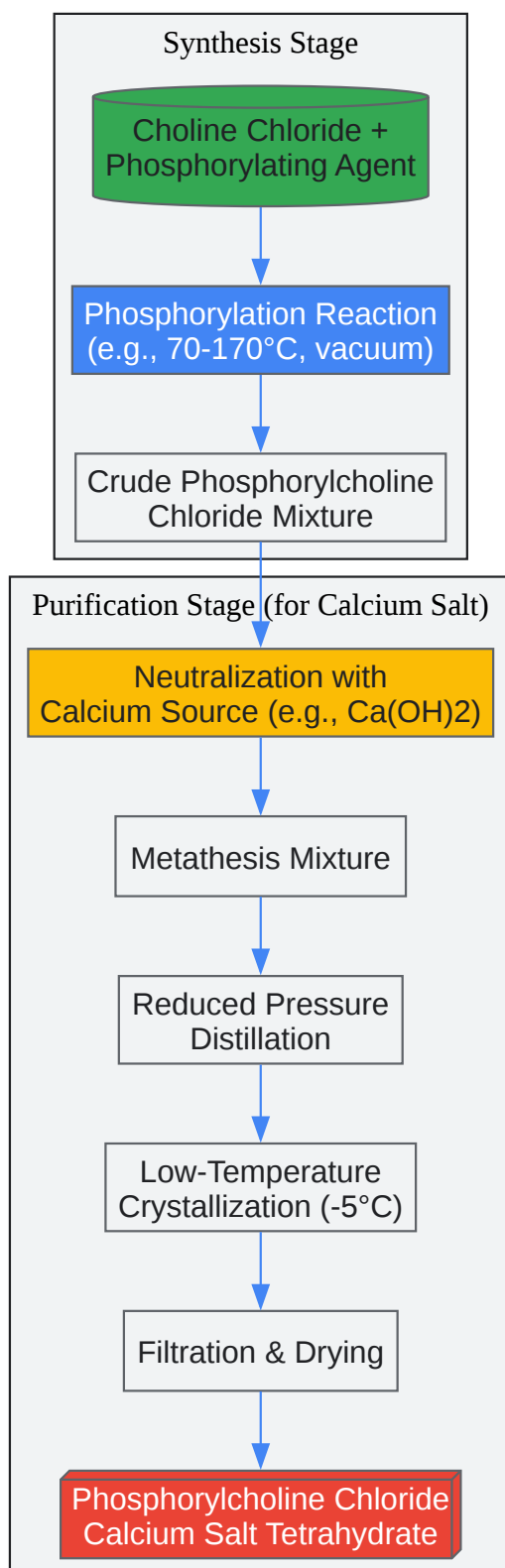
Property	Value	Reference(s)
Chemical Formula	C ₅ H ₁₅ ClNO ₄ P	[1][11]
Molecular Weight	219.60 g/mol	[2][7][12]
CAS Number	107-73-3	[1][2][11]
Appearance	White solid powder	[1]
Melting Point	108-111 °C (decomposes)	[1][9]
Boiling Point	103 °C at 12 mmHg	[1][9]
Solubility in Water	250 mg/mL	[1]
Storage Temperature	2-8 °C, under inert gas	[10][11]
Hygroscopicity	Hygroscopic	[1]

Synthesis and Characterization

General Synthesis Protocol

The synthesis of **phosphorylcholine chloride** and its salts can be achieved through several methods, commonly involving the phosphorylation of choline chloride. One established method involves the reaction of choline chloride with a phosphorylating agent like phosphoric acid or polyphosphoric acid under heat and reduced pressure.[13][14] The resulting crude **phosphorylcholine chloride** is then typically purified. For the preparation of its calcium salt, the mixture is neutralized with a calcium source such as calcium hydroxide or calcium carbonate, followed by purification steps like distillation, crystallization, and filtration.[13][15]

A general workflow for the synthesis of **phosphorylcholine chloride** salts is outlined below.



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Fig. 1: General workflow for the synthesis of **phosphorylcholine chloride** salts.

Spectroscopic Data

The structure of **phosphorylcholine chloride** and its derivatives is confirmed using standard analytical techniques. ^1H NMR spectroscopy is a key method for characterization. For the calcium salt in D_2O , characteristic peaks are observed around δ 4.04 ppm (multiplet, 2H), δ 3.36 ppm (triplet, 2H), and δ 2.91 ppm (singlet, 9H), corresponding to the protons on the choline backbone.^{[16][17]}

Biological and Pharmacological Significance

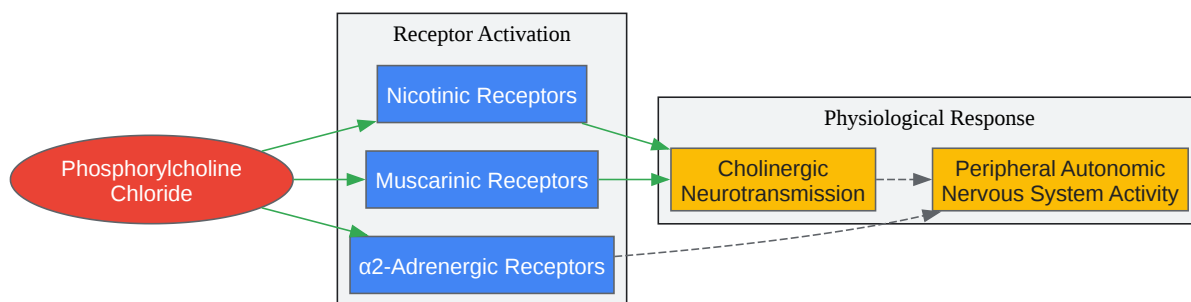
Phosphorylcholine chloride exhibits a range of important biological activities, primarily stemming from its role as a key component of cell surfaces and its ability to modulate the immune system.

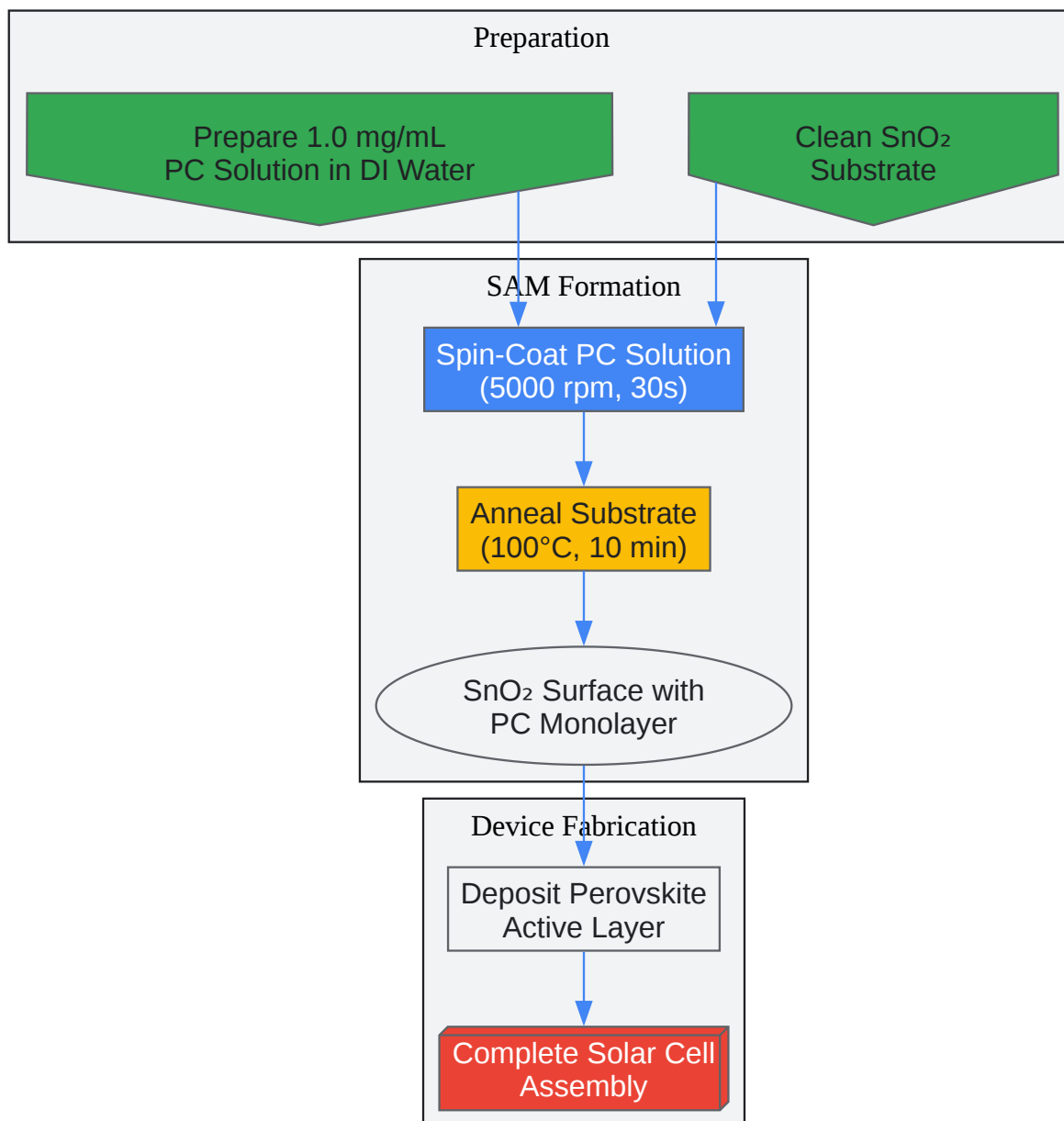
Immunomodulatory Effects

As an antigenic component on the surface of many bacteria, phosphorylcholine can influence host immune responses.^{[6][18]} It has been shown to induce the production of anti-phosphorylcholine (anti-PC) antibodies, which can play a role in protecting against certain pathogens.^[5] Furthermore, studies in mouse models have indicated that administration of **phosphorylcholine chloride** can reduce atherosclerotic lesions, suggesting a potential role in mitigating cardiovascular disease.^[5]

Interaction with Receptors

Phosphorylcholine chloride has been found to activate both nicotinic and muscarinic cholinergic neurotransmission.^[5] It also stimulates the activation of α 2-adrenergic receptors.^[5] These interactions highlight its influence on the peripheral autonomic nervous system, leading to downstream effects such as an increase in plasma glucagon and choline concentrations.^[5]





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